

# Solubility of Disperse Orange 31 in Organic Solvents: A Technical Guide

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## Compound of Interest

Compound Name: Disperse orange 31

Cat. No.: B1595486

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility characteristics of **Disperse Orange 31** in various organic solvents. Due to the limited availability of precise quantitative data in published literature, this document focuses on providing a robust experimental protocol for researchers to determine the solubility of **Disperse Orange 31** in solvents relevant to their specific applications. The information presented herein is intended to support research and development activities where the dissolution of this dye is a critical parameter.

## Introduction to Disperse Orange 31

**Disperse Orange 31** is a monoazo dye belonging to the disperse class of colorants. These dyes are characterized by their low water solubility and are primarily used for dyeing hydrophobic fibers such as polyester, nylon, and cellulose acetate. The molecular structure of **Disperse Orange 31** ( $C_{19}H_{19}N_5O_4$ ) contributes to its hydrophobic nature, making its solubility in organic solvents a key factor in its application in various industrial and research settings, including ink formulations, polymer coloration, and potentially as a model compound in drug delivery systems.

## Solubility Data

Quantitative solubility data for **Disperse Orange 31** in a range of common organic solvents is not readily available in scientific literature. However, based on the behavior of structurally

similar disperse dyes, such as Disperse Orange 3, a qualitative assessment of its likely solubility can be inferred. The following table provides an illustrative summary of expected solubility. Researchers are strongly encouraged to determine precise quantitative values experimentally using the protocol outlined in this guide.

Organic Solvent	Chemical Formula	Polarity Index	Expected Solubility of Disperse Orange 31
Acetone	C <sub>3</sub> H <sub>6</sub> O	5.1	Soluble
Ethanol	C <sub>2</sub> H <sub>5</sub> OH	4.3	Soluble
Toluene	C <sub>7</sub> H <sub>8</sub>	2.4	Soluble
Dimethyl Sulfoxide (DMSO)	C <sub>2</sub> H <sub>6</sub> OS	7.2	Slightly Soluble
Methanol	CH <sub>3</sub> OH	5.1	Slightly Soluble
Ethyl Acetate	C <sub>4</sub> H <sub>8</sub> O <sub>2</sub>	4.4	Likely Soluble
N,N-Dimethylformamide (DMF)	C <sub>3</sub> H <sub>7</sub> NO	6.4	Likely Soluble
Chloroform	CHCl <sub>3</sub>	4.1	Likely Soluble

Note: The expected solubility is based on data for the closely related Disperse Orange 3 (C.I. 11005) and should be experimentally verified for **Disperse Orange 31**.[\[1\]](#)[\[2\]](#)[\[3\]](#)

## Experimental Protocol for Solubility Determination

The following detailed methodology describes the determination of the solubility of **Disperse Orange 31** in organic solvents using the equilibrium saturation method coupled with UV-Visible spectrophotometry.

### Principle

This method is based on the Beer-Lambert Law, which establishes a linear relationship between the absorbance of a solution and the concentration of the absorbing species. A calibration curve is generated using a series of standard solutions of **Disperse Orange 31** of known concentrations. The solubility is then determined by measuring the absorbance of a saturated solution and calculating the concentration from the calibration curve.

## Materials and Equipment

- **Disperse Orange 31** (high purity)
- Analytical grade organic solvents (e.g., acetone, ethanol, DMSO, etc.)
- UV-Visible Spectrophotometer
- Analytical balance ( $\pm 0.0001$  g)
- Volumetric flasks (Class A)
- Pipettes (Class A)
- Temperature-controlled shaker or incubator
- Syringe filters (0.45  $\mu\text{m}$ , solvent-compatible)
- Glass vials with screw caps
- Magnetic stirrer and stir bars
- Cuvettes (quartz or glass, appropriate for the solvent)

## Experimental Procedure

Step 1: Determination of Maximum Absorbance Wavelength ( $\lambda_{\text{max}}$ )

- Prepare a dilute stock solution of **Disperse Orange 31** in the chosen organic solvent.
- Scan the UV-Visible spectrum of the solution over a wavelength range of approximately 350-600 nm to identify the wavelength of maximum absorbance ( $\lambda_{\text{max}}$ ).

- For azo dyes like Disperse Orange 3, the  $\lambda_{\text{max}}$  in ethanol is approximately 443 nm and in dimethyl sulfoxide is around 474 nm.[4] The  $\lambda_{\text{max}}$  for **Disperse Orange 31** is expected to be in a similar range.

#### Step 2: Preparation of Standard Solutions and Calibration Curve

- Accurately weigh a precise amount of **Disperse Orange 31** and dissolve it in the selected organic solvent to prepare a stock solution of a known concentration (e.g., 100 mg/L).
- Perform serial dilutions of the stock solution to create a series of at least five standard solutions with decreasing concentrations.
- Set the spectrophotometer to the predetermined  $\lambda_{\text{max}}$ .
- Measure the absorbance of each standard solution, using the pure organic solvent as a blank.
- Plot a graph of absorbance versus concentration for the standard solutions to generate a calibration curve.
- Perform a linear regression analysis to obtain the equation of the line ( $y = mx + c$ ) and the correlation coefficient ( $R^2$ ). An  $R^2$  value  $> 0.99$  is desirable.

#### Step 3: Preparation of Saturated Solutions

- Add an excess amount of **Disperse Orange 31** to a known volume of the organic solvent in a sealed glass vial.
- Equilibrate the mixture in a temperature-controlled shaker at a constant temperature (e.g., 25 °C) for a sufficient period (e.g., 24-48 hours) to ensure equilibrium is reached.
- After equilibration, allow the solution to stand undisturbed at the same temperature to allow the excess solid to settle.

#### Step 4: Measurement and Calculation

- Carefully withdraw a sample of the supernatant using a syringe and filter it through a 0.45  $\mu\text{m}$  syringe filter to remove any undissolved particles.

- Accurately dilute the filtered saturated solution with the same organic solvent to an extent that the absorbance falls within the linear range of the calibration curve. Record the dilution factor.
- Measure the absorbance of the diluted saturated solution at the  $\lambda_{\text{max}}$ .
- Use the equation of the calibration curve to calculate the concentration of the diluted saturated solution.
- Multiply the calculated concentration by the dilution factor to determine the concentration of the saturated solution. This value represents the solubility of **Disperse Orange 31** in the specific solvent at the experimental temperature.

## Visualization of Experimental Workflow

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